

physical characteristics of 16:1 Cholesteryl ester-d7

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Compound of Interest

Compound Name: 16:1 Cholesteryl ester-d7

Cat. No.: B15553729

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An In-depth Technical Guide to the Physical Characteristics of 16:1 Cholesteryl Ester-d7

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **16:1 Cholesteryl ester-d7**, a deuterated stable isotope of 16:1 Cholesteryl ester. It is intended for researchers, scientists, and professionals in drug development and lipidomics who utilize stable isotope-labeled compounds as internal standards or tracers in quantitative analyses. This document details the compound's properties, analytical methodologies for its characterization, and visual workflows for common experimental protocols.

Core Physical and Chemical Properties

16:1 Cholesteryl ester-d7, also known as cholesteryl-d7 palmitoleate, is primarily used as an internal standard for the quantification of its non-deuterated counterpart, 16:1 Cholesteryl ester, by mass spectrometry.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value
Synonym	Cholesteryl-d7 palmitoleate
CAS Number	1416275-33-6
Molecular Formula	C ₄₃ H ₆₇ D ₇ O ₂
Molecular Weight	630.09 g/mol
Exact Mass	629.61 Da
Purity	>99% (as determined by TLC)
Physical Form	Typically supplied as a solution
Storage Temperature	-20°C
MDL Number	MFCD11177285

Table 1: Summary of quantitative data for **16:1 Cholesteryl ester-d7**. Data sourced from commercial suppliers.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Characterization

The analysis of cholesteryl esters, including their deuterated forms, relies on a suite of advanced analytical techniques. These methods are crucial for both qualitative identification and precise quantification in complex biological matrices.

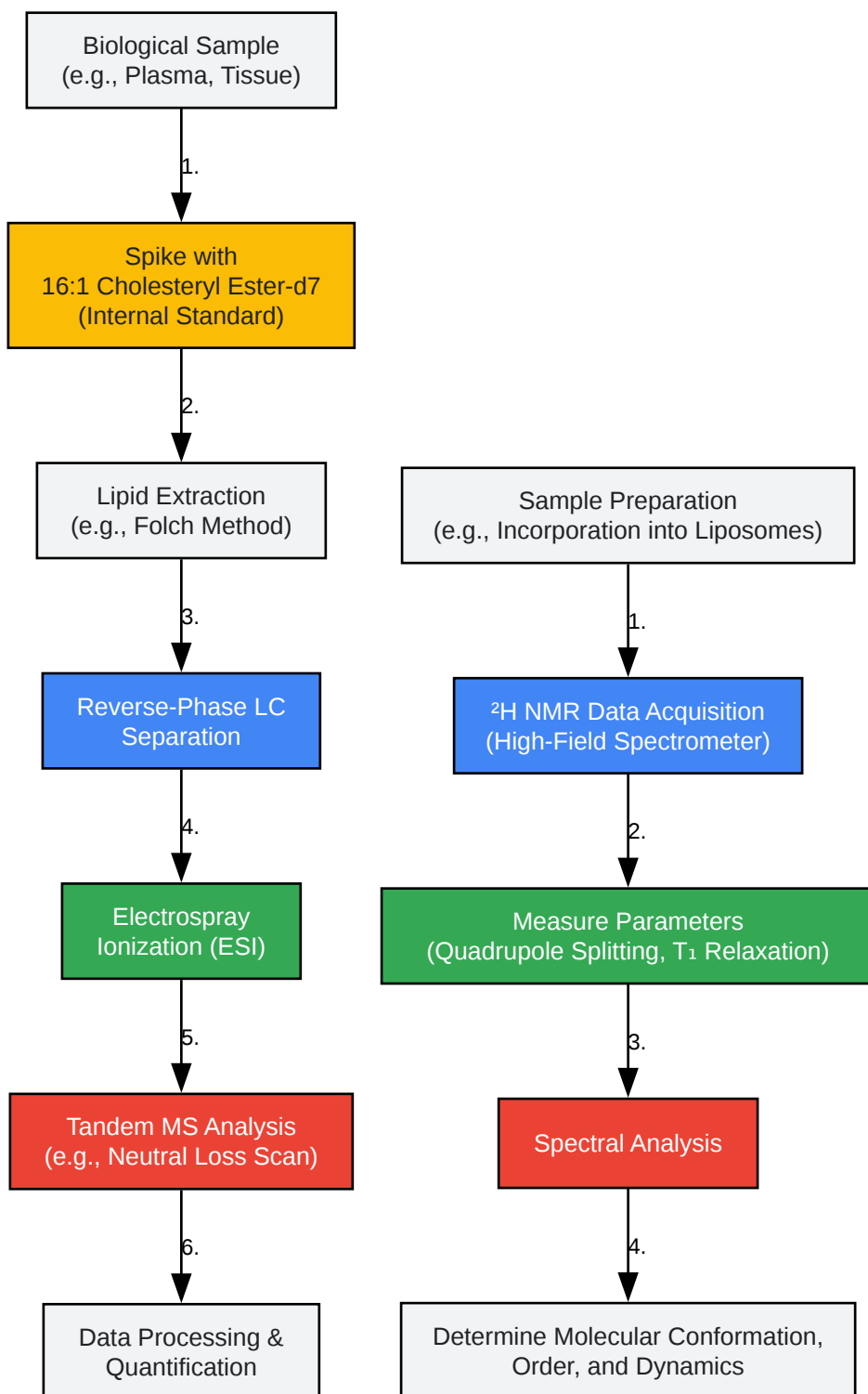
Mass Spectrometry (MS)

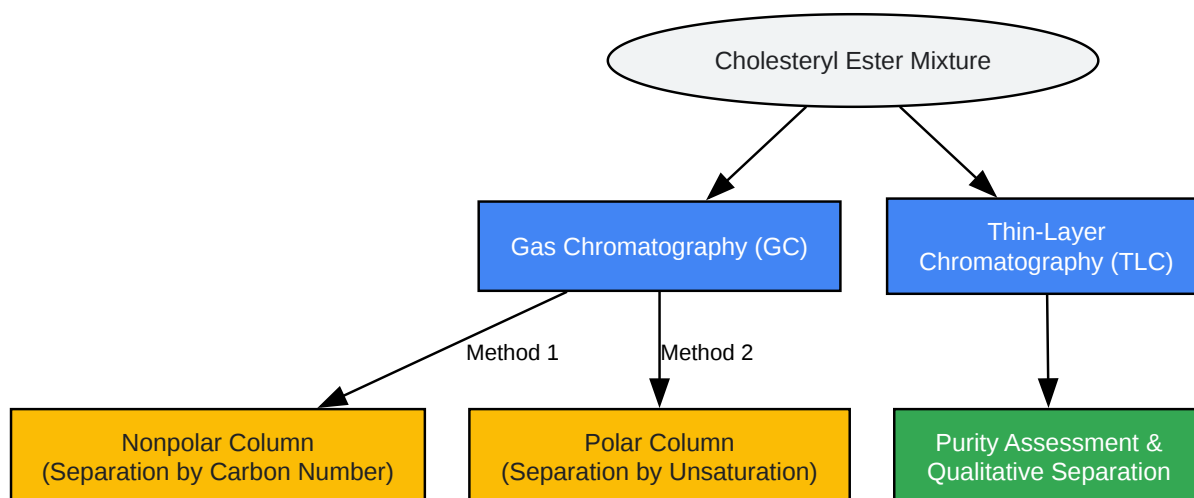
Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), is a cornerstone for the analysis of cholesteryl esters due to its high sensitivity and specificity.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Deuterated cholesteryl esters like **16:1 Cholesteryl ester-d7** are ideal internal standards for these quantitative assays.[\[10\]](#)

Methodology: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- **Sample Preparation & Lipid Extraction:** Lipids, including cholesteryl esters, are extracted from biological samples (e.g., plasma, cells, tissues) using a suitable solvent system, often a variation of the Folch or Bligh-Dyer methods.

- **Internal Standard Spiking:** A known amount of **16:1 Cholesteryl ester-d7** is added to the sample prior to extraction. This internal standard accounts for sample loss during preparation and variations in ionization efficiency.[\[10\]](#)
- **Chromatographic Separation:** The lipid extract is injected into a liquid chromatography system, typically a reverse-phase column (e.g., C18).[\[5\]](#)[\[9\]](#) A gradient elution with solvents like methanol, acetonitrile, and water is used to separate the different lipid classes and individual molecular species.
- **Ionization:** The eluent from the LC is directed to the mass spectrometer's ion source, commonly using electrospray ionization (ESI). To enhance the ionization of inherently nonpolar cholesteryl esters, adduct-forming ions (e.g., lithium) can be added to the mobile phase.[\[11\]](#)
- **Mass Analysis:** The mass spectrometer is operated in a tandem MS (MS/MS) mode, such as Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM). For cholesteryl esters, a common strategy is to monitor the neutral loss of the cholesterol backbone (neutral loss of 368.5 Da for lithiated adducts), which is a characteristic fragmentation pattern.[\[11\]](#)
- **Quantification:** The peak area of the endogenous 16:1 Cholesteryl ester is compared to the peak area of the **16:1 Cholesteryl ester-d7** internal standard. A calibration curve is typically generated to determine the absolute concentration of the analyte.





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